

C.I. Acid Blue 158 safety and handling precautions

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Compound of Interest

Compound Name: C.I. Acid blue 158

Cat. No.: B15556058

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An In-depth Technical Guide to the Safety and Handling of **C.I. Acid Blue 158**

Introduction

C.I. Acid Blue 158 is a synthetic monoazo dye characterized by its metal complex structure.^[1]^[2] It is primarily utilized in the textile industry for dyeing fabrics such as wool, silk, and nylon, as well as in the leather and printing industries.^[1]^[3] This document provides a comprehensive technical overview of the safety and handling precautions for **C.I. Acid Blue 158**, intended for researchers, scientists, and professionals in drug development who may encounter this substance.

Chemical and Physical Properties

C.I. Acid Blue 158 is a dark blue powder that is soluble in water and alcohol.^[1]^[3]^[4] Upon dissolution in water, it forms a blue solution.^[1]^[3] Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
C.I. Name	Acid Blue 158	[1]
C.I. Number	14880	[1][5]
CAS Number	6370-08-7	[1][6]
Molecular Formula	C ₂₀ H ₁₂ N ₂ Na ₂ O ₈ S ₂ (disodium salt)	[3]
Molecular Weight	518.43 g/mol	[3]
Appearance	Dark blue powder	[1][3]
Solubility in water (@ 90°C)	80-90 g/L	[5]
pH of 1% Solution	6-8	[5]

Toxicological Data and Hazard Identification

While some sources state that **C.I. Acid Blue 158** has low toxicity, comprehensive quantitative toxicological data such as oral, dermal, or inhalation LD50 values are not readily available in the public domain.[7][8] The primary identified hazards are related to skin and eye irritation.

Hazard Classification:

- Skin Irritation (Category 2): Causes skin irritation.[6]
- Serious Eye Irritation: May cause serious eye irritation.[9]

GHS Hazard Statements:

- H315: Causes skin irritation.[6]

Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.[6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6][10]

Experimental Protocols

Detailed experimental protocols for the toxicological testing of **C.I. Acid Blue 158** are not publicly available. However, the hazard classifications for skin and eye irritation are typically determined using standardized methods, such as those outlined by the Organisation for Economic Co-operation and Development (OECD). The following are summaries of the relevant OECD guidelines.

OECD Guideline 404: Acute Dermal Irritation/Corrosion

This guideline outlines the procedure for assessing the potential of a substance to cause skin irritation or corrosion. The test is typically performed on a single animal, usually an albino rabbit.

- **Preparation:** A small area of the animal's fur is clipped.
- **Application:** A small amount of the test substance (solid or liquid) is applied to the clipped skin. The site is then covered with a gauze patch.
- **Exposure:** The exposure duration is typically up to 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 60 minutes, 24, 48, and 72 hours after patch removal).[\[9\]](#)
- **Scoring:** The severity of the skin reactions is scored, and based on these scores, the substance is classified according to its irritation potential. The observation period may extend up to 14 days to assess the reversibility of the observed effects.[\[9\]](#)

OECD Guideline 405: Acute Eye Irritation/Corrosion

This guideline is used to assess the potential of a substance to cause eye irritation or damage. This test is also typically conducted on albino rabbits.

- **Application:** A single dose of the test substance is applied into the conjunctival sac of one of the animal's eyes. The other eye remains untreated and serves as a control.

- **Observation:** The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application to assess for ocular lesions, including corneal opacity, iris inflammation, and conjunctival redness and swelling (chemosis).
- **Scoring:** The observed effects are scored to provide a quantitative measure of the irritation. The reversibility of any damage is also assessed over a period of up to 21 days.
- **Animal Welfare:** To minimize animal distress, the use of topical anesthetics and systemic analgesics is recommended.[\[10\]](#)

Safety and Handling Precautions

Engineering Controls

- Provide adequate exhaust ventilation where dust is formed to minimize airborne concentrations.[\[6\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[11\]](#)[\[12\]](#)

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[\[6\]](#)
- **Skin Protection:** Wear impervious clothing and chemical-resistant gloves. The type of protective equipment should be selected based on the concentration and amount of the substance being handled.[\[6\]](#)
- **Respiratory Protection:** If ventilation is inadequate, use a NIOSH/OSHA-approved respirator.

Handling and Storage

- Avoid contact with skin and eyes.[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[6\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)[\[13\]](#)
- Store in a cool, dry, and well-ventilated place.[\[6\]](#)[\[10\]](#)[\[13\]](#)

- Keep the container tightly closed when not in use.[\[6\]](#)[\[13\]](#)

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Consult a physician. [6]
Skin Contact	Take off contaminated clothing and wash it before reuse. [6] Wash the affected area with soap and plenty of water. If skin irritation occurs, get medical advice/attention. [6]
Eye Contact	Rinse cautiously with water for at least 15 minutes. [6] [9] Remove contact lenses, if present and easy to do. Continue rinsing. [9] Consult a physician. [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician. [14]

Fire-Fighting Measures

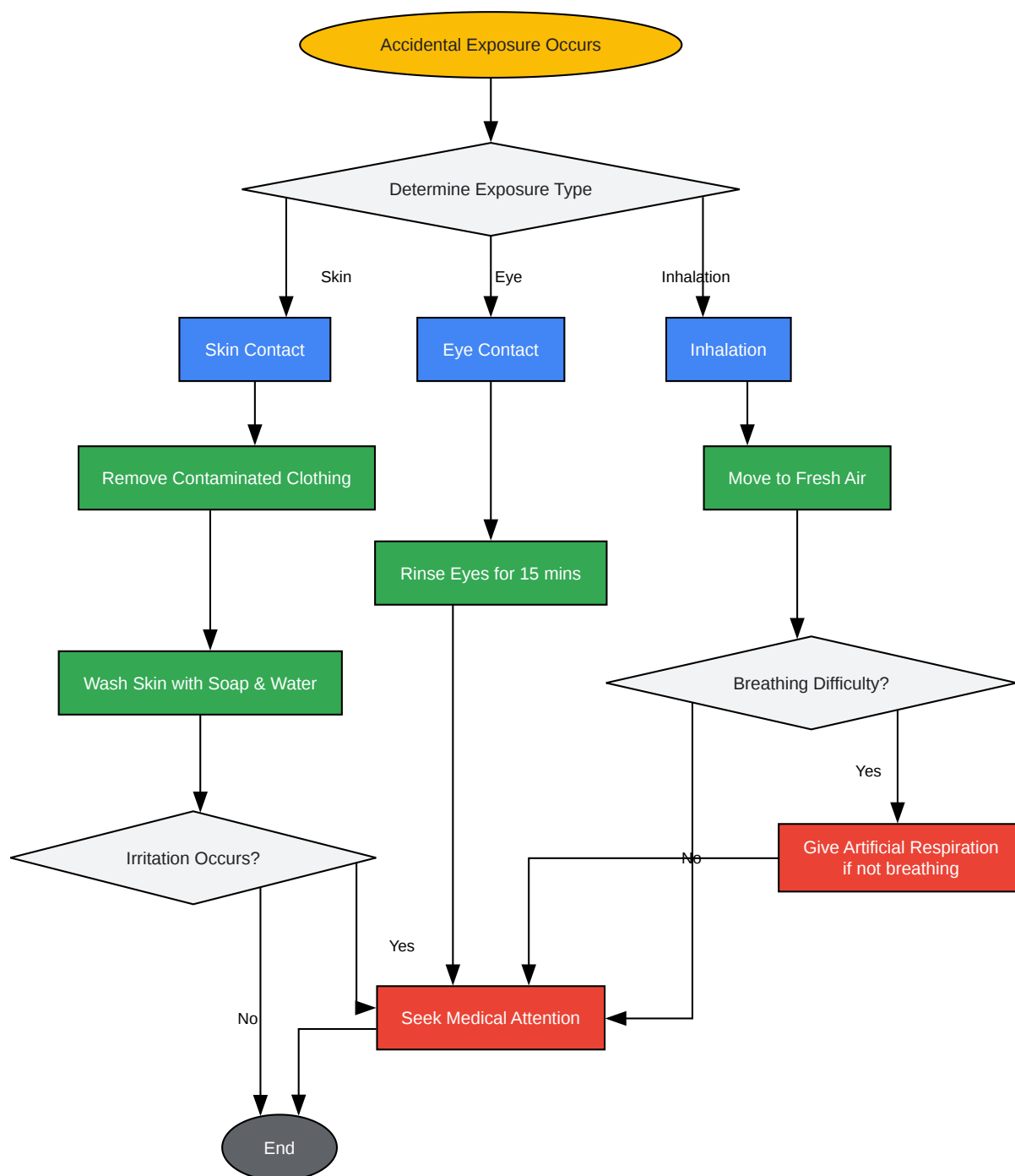
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazards from Combustion: May produce hazardous decomposition products such as nitrogen oxides, carbon oxides, and sulfur oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[\[12\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Avoid breathing dust. Ensure adequate ventilation. Wear appropriate personal protective equipment.[9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Sweep up the spilled material, avoiding dust generation, and place it in a suitable, closed container for disposal.[15]

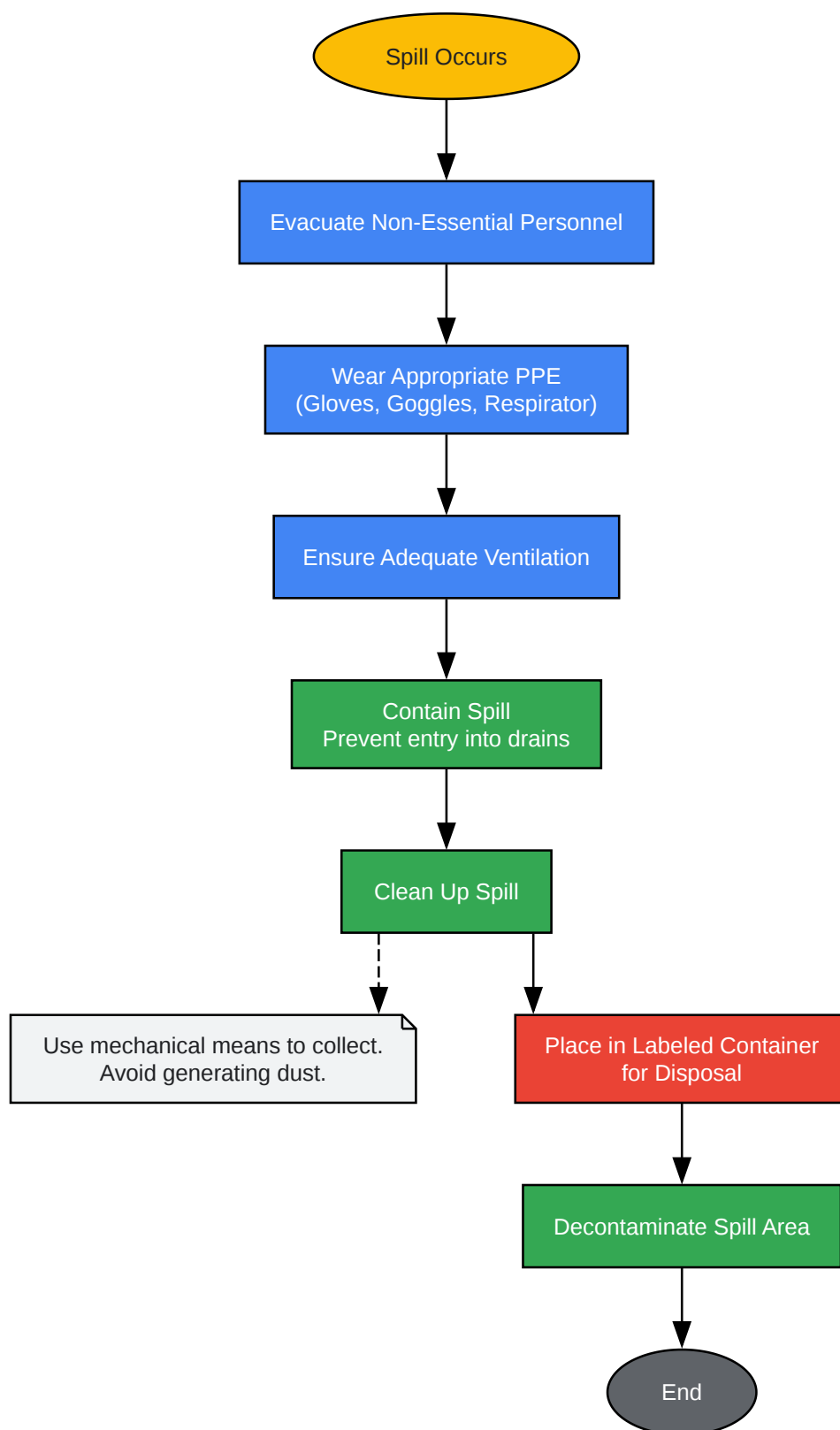
Visual Workflow Guides

The following diagrams illustrate the logical workflows for handling accidental exposure and spillage of **C.I. Acid Blue 158**.



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Caption: Workflow for handling accidental exposure.



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Caption: Workflow for accidental spill response.

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